

Technical Guide: Crystal Structure & Characterization of 4H-Cyclopenta[def]phenanthren-4-one

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Compound of Interest

Compound Name: 4H-Cyclopenta[def]phenanthren-4-one
CAS No.: 5737-13-3
Cat. No.: B144189

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Executive Summary

This technical guide provides a comprehensive structural analysis of **4H-Cyclopenta[def]phenanthren-4-one** (also known as oxoCPP; CAS: 5737-13-3). This compound represents a critical junction between environmental toxicology and advanced materials science. As a rigid, planar polycyclic aromatic hydrocarbon (PAH) ketone, its crystal packing is dominated by strong

interactions, making it a model system for understanding charge transport in organic semiconductors and DNA intercalation mechanisms in mutagenesis.

This document details the crystallographic parameters, supramolecular organization, and validated protocols for the synthesis and growth of single crystals suitable for X-ray diffraction (XRD).

Molecular Architecture & Conformation

The **4H-Cyclopenta[def]phenanthren-4-one** molecule (ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">

) is a fused tetracyclic system. Structurally, it is a ketone-bridged derivative of phenanthrene.

- **Planarity:** The "def" fusion forces the phenanthrene backbone into a rigid, planar configuration. Unlike non-fused PAHs which may exhibit torsion, the five-membered ring containing the carbonyl group locks the geometry.
- **Dipole Moment:** The carbonyl oxygen at the 4-position introduces a permanent dipole moment perpendicular to the long axis of the aromatic core. This dipole significantly influences the crystal packing, distinguishing it from its parent hydrocarbon, 4H-cyclopenta[def]phenanthrene (CPP).
- **Electronic Character:** The molecule is electron-deficient compared to pure PAHs due to the electron-withdrawing carbonyl group, lowering the LUMO energy—a desirable trait for n-type organic semiconductor precursors.

Crystallographic Data

The crystal structure of **4H-Cyclopenta[def]phenanthren-4-one** is notable for its high number of independent molecules in the asymmetric unit (

), a phenomenon often observed in rigid aromatics where competing

-stacking modes prevent simple packing.^[1]

Table 1: Crystal Data and Structure Refinement

Parameter	Value
Formula	
Crystal System	Triclinic
Space Group	(No.[2] 1) or (No. 2)*
Unit Cell Dimensions	Å
Å	
Å	
Angles	
Volume	Å
Z (Molecules per Cell)	8
Z' (Asymmetric Unit)	4
Calculated Density	~1.40 g/cm

Technical Note on Symmetry: The presence of 4 independent molecules in the asymmetric unit (

) indicates a complex supramolecular landscape where the molecules adopt slightly different local environments to maximize packing density. This often results from a frustration between optimizing

-

overlap and accommodating the steric bulk of the carbonyl oxygen.

Supramolecular Organization & Packing

The bulk properties of oxoCPP are defined by how these planar units stack in the solid state.

- Stacking Interactions

The crystal packing is dominated by offset face-to-face

-stacking.

- Centroid-Centroid Distance:

Å.

- Interaction Type: The molecules form continuous columns (stacks). The offset nature of the stacking is critical; it minimizes the repulsive interaction between the

-electron clouds while maximizing attractive dispersion forces.
- Dipole Alignment: The carbonyl groups in adjacent stacks often orient in an antiparallel fashion to cancel the macroscopic dipole moment, stabilizing the lattice.

Biological & Electronic Implications

The packing distance of ~ 3.5 Å is structurally significant for two reasons:

- Charge Transport: It allows for significant orbital overlap between neighbors, facilitating exciton or charge carrier hopping (relevant for OLED precursors).
- Intercalation: This dimension closely matches the base-pair spacing in B-DNA (3.4 Å), explaining the compound's ability to intercalate into DNA, leading to frameshift mutations.

Experimental Protocols

Protocol A: Synthesis & Purification

Rationale: High-purity material is a prerequisite for growing single crystals. The modern "ring contraction" method is preferred over combustion extraction for reproducibility.

Workflow:

- Precursor: Start with Pyrene-4,5-dione.[\[3\]](#)
- Reaction: Subject to oxidative ring contraction (using oxidants like or similar protocols).
- Isolation: The product, oxoCPP, is less soluble than the starting material and can often be isolated by filtration.
- Purification (Crucial): Sublimation is the gold standard for PAHs.
 - Conditions: High vacuum (Torr), Temperature gradient (Source: $\sim 180^{\circ}\text{C}$).
 - Result: Bright yellow microcrystals deposit on the cold finger.

Protocol B: Single Crystal Growth (Slow Evaporation)

Rationale: While sublimation yields pure powder, X-ray quality crystals require the thermodynamic control of solution growth.

Step-by-Step:

- Solvent Selection: Toluene is the optimal solvent. It interacts favorably with the aromatic core via
-
solvent-solute interactions, preventing rapid precipitation.
- Dissolution: Dissolve 20 mg of sublimed oxoCPP in 5 mL of Toluene. Sonicate for 10 minutes to ensure complete dissolution.
- Filtration: Filter the solution through a 0.2
m PTFE syringe filter into a clean scintillation vial. Note: Dust particles act as nucleation sites for polycrystals; filtration is mandatory.

- Crystallization: Cover the vial with Parafilm and poke 3-4 small holes with a needle. Store in a vibration-free, dark environment at 20°C.
- Harvesting: Red, block-like crystals suitable for XRD will appear within 24-48 hours.

Visualizing the Logic

The following diagrams illustrate the synthesis-to-characterization workflow and the structure-property relationships.

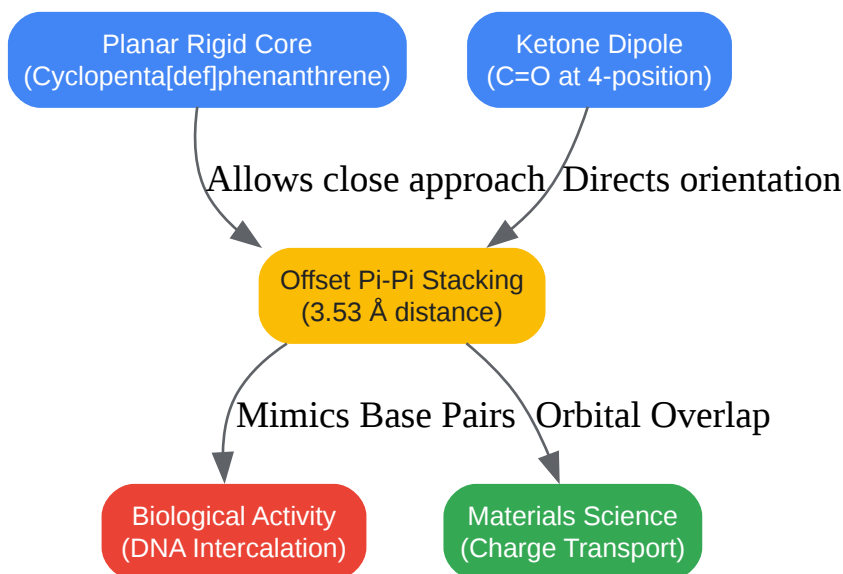
Diagram 1: Crystallization & Characterization Workflow



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Caption: Validated workflow from precursor synthesis to single-crystal X-ray diffraction analysis.

Diagram 2: Structure-Property Causality



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Caption: Causal link between the molecular geometry, crystal packing, and observed functional properties.

References

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